

Ortho-Cresol Solubility in Organic Solvents: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *o*-Cresol

Cat. No.: B1677501

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **ortho-cresol (o-cresol)** in various organic solvents. Understanding the solubility characteristics of **o-cresol** is critical for a wide range of applications, including its use as a starting material in chemical synthesis, a disinfectant, and in the formulation of various industrial products. This document presents quantitative solubility data, detailed experimental methodologies for solubility determination, and a visual representation of the experimental workflow.

Core Concepts in Solubility

The solubility of a solid compound like **ortho-cresol** in a liquid solvent is governed by the principle of "like dissolves like." This means that polar solutes tend to dissolve in polar solvents, and non-polar solutes in non-polar solvents. **Ortho-cresol**, with its polar hydroxyl (-OH) group and a non-polar methyl-substituted benzene ring, exhibits a dual nature, allowing it to dissolve in a variety of organic solvents. Its solubility is influenced by factors such as temperature, the polarity of the solvent, and the potential for hydrogen bonding between the solute and solvent molecules.

Quantitative Solubility Data

The following tables summarize the available quantitative and qualitative data on the solubility of **ortho-cresol** in a range of organic solvents.

Table 1: Solubility of **ortho-Cresol** in Various Solvents

Solvent Classification	Solvent Name	Chemical Formula	Solubility	Temperature (°C)
Alcohols	Methanol	CH ₃ OH	Miscible	-
Ethanol	C ₂ H ₅ OH	Miscible[1]	30[1]	30[1]
Propanol	C ₃ H ₇ OH	Highly Soluble	-	
Butanol	C ₄ H ₉ OH	Highly Soluble	-	
Ethers	Diethyl Ether	(C ₂ H ₅) ₂ O	Miscible[1]	
Ketones	Acetone	(CH ₃) ₂ CO	Miscible[2]	-
Aromatic Hydrocarbons	Benzene	C ₆ H ₆	Miscible[2]	-
Toluene	C ₇ H ₈	Highly Soluble	-	-
Halogenated Hydrocarbons	Chloroform	CHCl ₃	Miscible[3]	
Carbon Tetrachloride	CCl ₄	Soluble[1]	-	
Alkanes	Hexane	C ₆ H ₁₄	Sparingly Soluble	
Cyclohexane	C ₆ H ₁₂	Sparingly Soluble	-	25[2]
Aqueous	Water	H ₂ O	2.5 g/100 mL[2]	
Water	H ₂ O	3.2 g/100 mL[4]	Room Temperature[4]	
Water	H ₂ O	31 g/L[1]	40[1]	

Note: "Miscible" indicates that the two substances form a homogeneous solution in all proportions. "Highly Soluble" is a qualitative term where specific quantitative data is not readily

available but is widely reported in chemical literature. Sparingly soluble indicates low solubility.

Experimental Protocols for Solubility Determination

The determination of **ortho-cresol**'s solubility in organic solvents is commonly achieved using the shake-flask method, followed by a quantitative analysis of the saturated solution. This method is considered the "gold standard" for solubility measurements due to its directness and reliability.

Shake-Flask Method Coupled with Gravimetric Analysis

This protocol is suitable for determining the solubility of a solid solute in a volatile organic solvent.

1. Materials and Equipment:

- Analytical balance (± 0.1 mg accuracy)
- Thermostatically controlled shaker or water bath
- Screw-capped vials or flasks
- Syringe filters (chemically compatible with the solvent, e.g., PTFE)
- Pipettes and volumetric flasks
- Evaporating dish or pre-weighed vial
- Drying oven
- Desiccator
- **Ortho-cresol** (high purity)
- Organic solvent of interest (analytical grade)

2. Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of solid **ortho-cresol** to a known volume or mass of the organic solvent in a screw-capped vial. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Tightly cap the vial and place it in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. Periodically check to ensure that excess solid remains.
- **Phase Separation:** Once equilibrium is achieved, allow the vial to stand undisturbed at the constant temperature for at least 24 hours to allow the undissolved solid to settle.

- **Sample Withdrawal:** Carefully withdraw a known volume of the clear supernatant using a pipette. To avoid transferring any solid particles, it is recommended to use a syringe fitted with a chemically compatible filter.
- **Gravimetric Analysis:**
 - Dispense the filtered aliquot into a pre-weighed, clean, and dry evaporating dish or vial.
 - Record the total weight of the dish and the aliquot.
 - Carefully evaporate the solvent under a gentle stream of nitrogen or in a well-ventilated fume hood. For less volatile solvents, a vacuum oven at a temperature below the boiling point of the solvent and the melting point of **o-cresol** can be used.
 - Once the solvent is completely evaporated, place the dish containing the dry **ortho-cresol** residue in a drying oven at a temperature well below its melting point (e.g., 40-50 °C) until a constant weight is achieved.
 - Cool the dish in a desiccator and weigh it on the analytical balance.

3. Data Calculation:

- Mass of the aliquot = (Weight of dish + aliquot) - (Weight of empty dish)
- Mass of dissolved **ortho-cresol** = (Weight of dish + residue) - (Weight of empty dish)
- Mass of the solvent = Mass of the aliquot - Mass of dissolved **ortho-cresol**
- Solubility (g/100 g solvent) = (Mass of dissolved **ortho-cresol** / Mass of the solvent) x 100

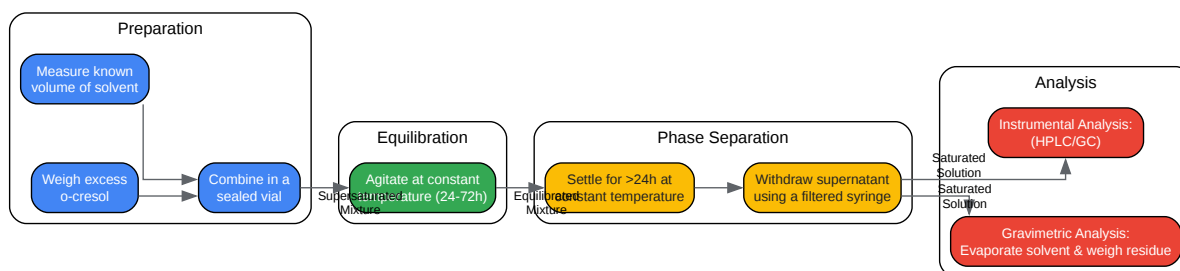
Alternative Quantification Techniques

For more rapid or sensitive analysis, especially for sparingly soluble compounds, the concentration of **ortho-cresol** in the saturated solution can be determined using instrumental methods such as:

- **High-Performance Liquid Chromatography (HPLC) with UV detection:** A calibration curve of known **ortho-cresol** concentrations is prepared, and the concentration of the filtered supernatant is determined by comparing its peak area to the calibration curve.
- **Gas Chromatography with Flame Ionization Detection (GC-FID):** Similar to HPLC, a calibration curve is used to quantify the **ortho-cresol** concentration in the saturated solution.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the shake-flask method of solubility determination.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining ortho-cresol solubility.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. o-Cresol - Wikipedia [en.wikipedia.org]
- 2. scent.vn [scent.vn]
- 3. piochem.com [piochem.com]
- 4. solubilityofthings.com [solubilityofthings.com]
- To cite this document: BenchChem. [Ortho-Cresol Solubility in Organic Solvents: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677501#ortho-cresol-solubility-in-organic-solvents\]](https://www.benchchem.com/product/b1677501#ortho-cresol-solubility-in-organic-solvents)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com